# analytical methods for quantification of 2-Chlorothiazole-4-carboxylic acid

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *2-Chlorothiazole-4-carboxylic acid* |
| *CAS No.:* | *5198-87-8* |
| *Cat. No.:* | *B1358049* |

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An Application Guide for the Quantitative Analysis of **2-Chlorothiazole-4-carboxylic acid** by HPLC-UV and LC-MS/MS

## Authored by: Senior Application Scientist

## Abstract

This comprehensive application note provides detailed analytical methodologies for the accurate quantification of **2-Chlorothiazole-4-carboxylic acid** (CAS No: 5198-87-8), a key intermediate in the pharmaceutical and agrochemical industries.[1] Recognizing the compound's polar and acidic nature, this guide presents two robust, validated methods: a High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for routine quality control and a high-sensitivity Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method for trace-level analysis in complex matrices. The protocols herein are grounded in established chromatographic principles and adhere to the validation framework of the International Council for Harmonisation (ICH) Q2(R2) guidelines to ensure data integrity, reproducibility, and scientific rigor.[2][3]

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# Introduction and Analytical Significance

**2-Chlorothiazole-4-carboxylic acid** is a heterocyclic building block crucial for the synthesis of various bioactive molecules, including pharmaceuticals targeting bacterial and fungal infections.[1] Its purity and concentration in reaction mixtures, intermediates, and final active pharmaceutical ingredients (APIs) must be meticulously controlled to ensure product safety and efficacy. The quantification of this compound can be challenging due to its physicochemical properties, necessitating well-developed and validated analytical methods.

This guide is designed for researchers, analytical scientists, and quality control professionals, providing both the theoretical basis and practical, step-by-step protocols for its reliable quantification.

## Physicochemical Properties

Understanding the molecule's properties is the cornerstone of effective method development.

| Property | Value | Source |
|---|---|---|
| CAS Number | 5198-87-8 | [1][4] |
| Molecular Formula | $C_4H_2ClNO_2S$ | [1] |
| Molecular Weight | 163.58 g/mol | [1] |
| Appearance | White to light yellow/green crystalline powder | [1] |
| Melting Point | ~220 °C | [1] |
| LogP | 1.49 | [4] |
| pKa | (Estimated ~2-3 for carboxylic acid) | N/A |

The compound's LogP value of 1.49 indicates moderate polarity.[4] The presence of the carboxylic acid functional group means its charge state is pH-dependent. These factors are critical considerations for chromatographic separation, particularly in reversed-phase HPLC.

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# Core Analytical Strategy: Overcoming Challenges

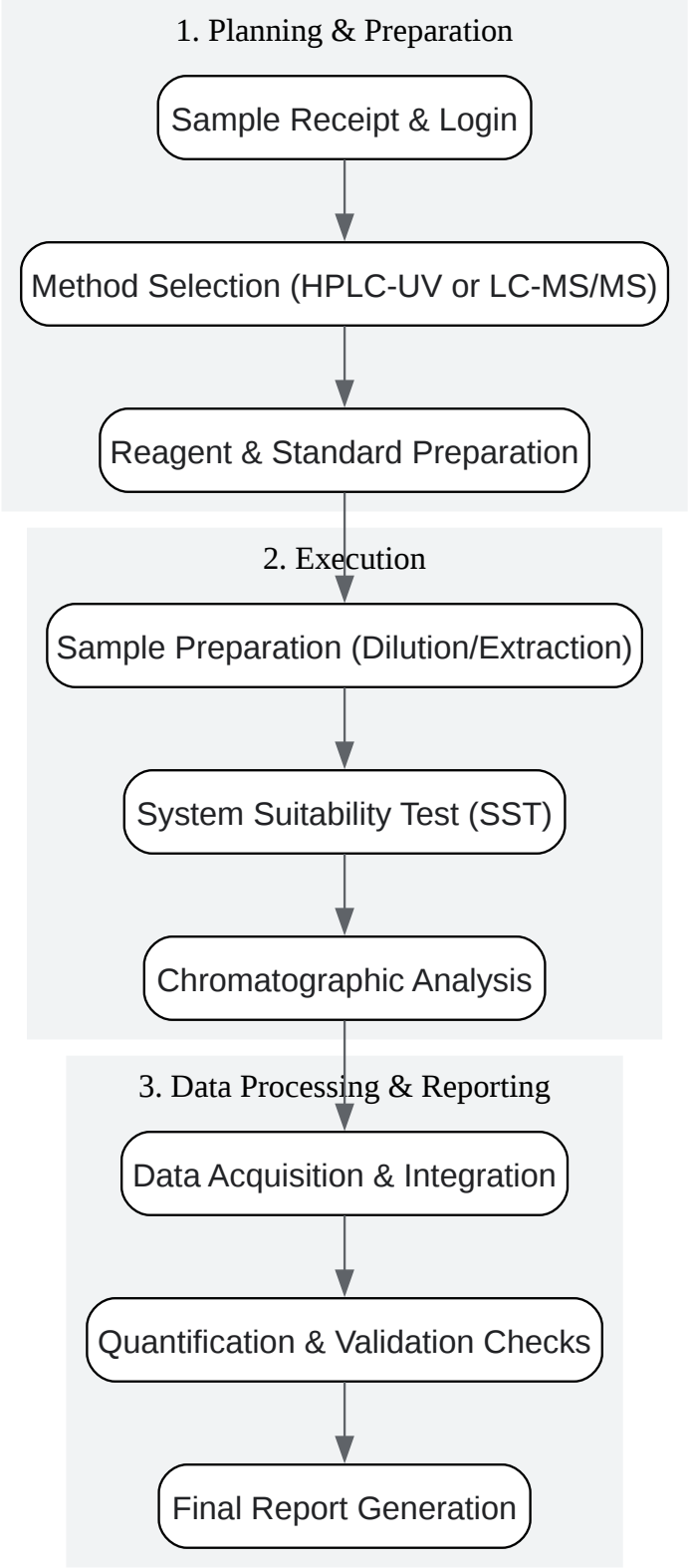
The primary challenge in analyzing **2-Chlorothiazole-4-carboxylic acid** using reversed-phase chromatography is achieving adequate retention on non-polar stationary phases (like C18). As a polar molecule, it has a low affinity for the stationary phase and may elute too early, near the solvent front, leading to poor resolution from other polar impurities.

Our strategy is to suppress the ionization of the carboxylic acid group. By acidifying the mobile phase to a pH well below the compound's pKa (e.g., pH 2.5-3.0), the carboxylic acid becomes protonated (COOH) rather than ionized (COO-). This protonated form is significantly less polar, increasing its interaction with the C18 stationary phase and resulting in better retention and peak shape.

# General Analytical Workflow

The overall process for quantification follows a structured, multi-stage approach to ensure data quality and traceability.

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Caption: High-level workflow for the quantification of **2-Chlorothiazole-4-carboxylic acid**.

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# Method 1: HPLC-UV for Assay and Impurity Profiling

This method is ideal for routine quality control, process monitoring, and situations where analyte concentrations are relatively high (e.g., >0.05% w/w). It is robust, cost-effective, and widely available.

## Principle

A reversed-phase HPLC system separates **2-Chlorothiazole-4-carboxylic acid** from other components in the sample matrix. The mobile phase is acidified to ensure good retention and symmetric peak shape. A Diode Array Detector (DAD) or UV detector is used for quantification at a wavelength where the analyte exhibits significant absorbance.

## Materials and Reagents

- Reference Standard: **2-Chlorothiazole-4-carboxylic acid** (Purity ≥97%)[4]
- Solvents: Acetonitrile (HPLC Grade), Water (HPLC Grade or Milli-Q)
- Acid: Orthophosphoric acid or Formic acid
- Diluent: Water/Acetonitrile (50:50, v/v)

## Preparation of Solutions

- Mobile Phase A: 0.1% Orthophosphoric acid in Water.
- Mobile Phase B: Acetonitrile.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with the diluent to cover the desired concentration range (e.g., 1-100 µg/mL).
- Sample Solution: Prepare the sample by accurately weighing a known amount and dissolving it in the diluent to achieve a final concentration within the calibration range. Filter through a 0.22 µm syringe filter if particulates are present.[5]

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## Instrumental Conditions

| Parameter | Condition | Rationale |
|---|---|---|
| HPLC System | Agilent 1260, Waters Alliance, or equivalent | Standard, reliable HPLC system. |
| Column | C18, 4.6 x 150 mm, 5 µm (e.g., Zorbax, Luna) | Provides good retention for moderately non-polar compounds. |
| Mobile Phase | Gradient elution (see table below) | To ensure separation from early and late eluting impurities. |
| Flow Rate | 1.0 mL/min | Standard flow for a 4.6 mm ID column. |
| Column Temp. | 30 °C | Ensures reproducible retention times. |
| Injection Vol. | 10 µL | Adjustable based on concentration and sensitivity needs. |
| Detector | DAD or UV | |
| Detection λ | 272 nm | Thiazole ring provides UV absorbance; this wavelength should be confirmed by a UV scan. |
| Run Time | 20 minutes | |

Mobile Phase Gradient Program:

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| Time (min) | % Mobile Phase A (Aqueous) | % Mobile Phase B (ACN) |
|---|---|---|
| **0.0** | **95** | **5** |
| 10.0 | 50 | 50 |
| 12.0 | 5 | 95 |
| 15.0 | 5 | 95 |
| 15.1 | 95 | 5 |

| 20.0 | 95 | 5 |

## Method Validation (ICH Q2(R2) Framework)

A full validation should be performed to ensure the method is fit for its intended purpose.[2][3]

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| Parameter | Acceptance Criteria | Purpose |
|---|---|---|
| Specificity | Peak is free from interference from blank and placebo. Peak purity > 990. | Ensures the signal is only from the analyte. |
| Linearity | Correlation coefficient ($r^2$) ≥ 0.999 over 5 concentrations. | Confirms a direct relationship between concentration and response.[6] |
| Range | 80-120% of the target assay concentration. | The interval where the method is precise, accurate, and linear.[6] |
| Accuracy | 98.0% - 102.0% recovery at 3 levels (e.g., 80%, 100%, 120%). | Closeness of results to the true value.[2] |
| Precision (RSD) | Repeatability (n=6): ≤ 1.0%; Intermediate Precision: ≤ 2.0%. | Measures the method's reproducibility.[2] |
| LOQ/LOD | S/N ≥ 10 for LOQ; S/N ≥ 3 for LOD. | Lowest concentration that can be reliably quantified/detected.[6] |
| Robustness | Results are unaffected by small, deliberate changes (flow, temp, pH). | Measures the method's capacity to remain unaffected by small variations.[6] |

# Method 2: LC-MS/MS for High-Sensitivity Quantification

This method is essential for applications requiring low detection limits, such as determining trace-level impurities, pharmacokinetic studies, or analysis in complex biological matrices.[7][8]

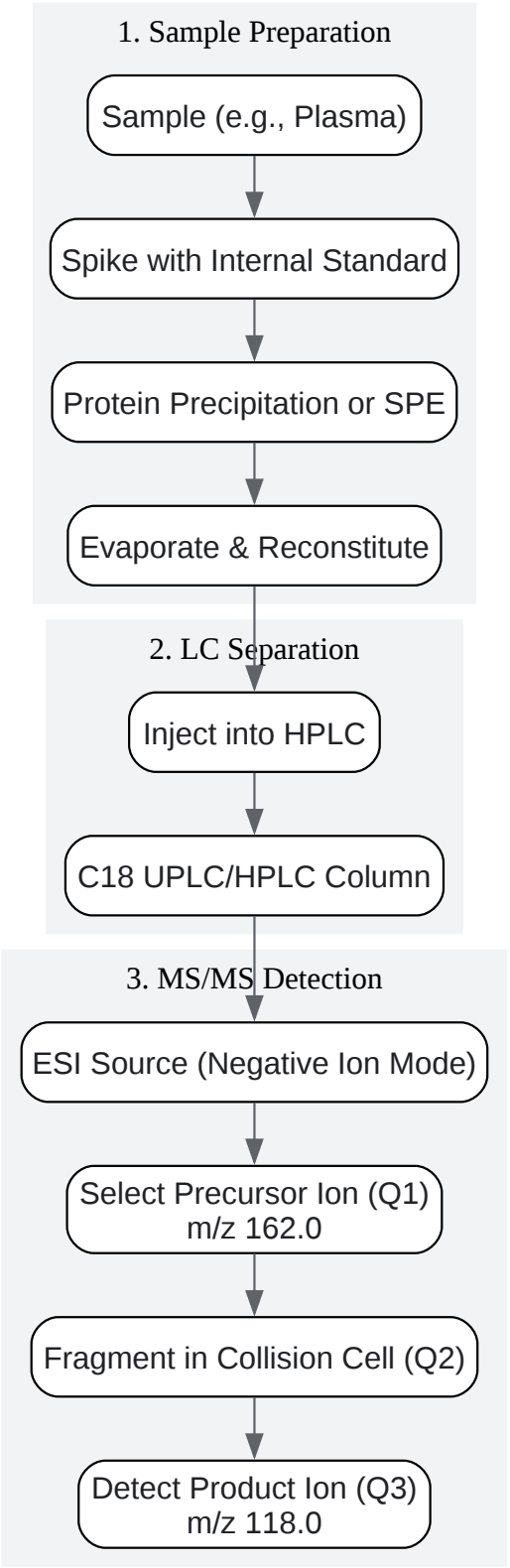
## Principle

Following chromatographic separation using a similar reversed-phase strategy, the column effluent is directed into a tandem mass spectrometer. The analyte is ionized, typically via

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electrospray ionization (ESI), and the precursor ion corresponding to the analyte's mass is selected. This ion is fragmented, and a specific, stable product ion is monitored for quantification. This process, known as Multiple Reaction Monitoring (MRM), provides exceptional selectivity and sensitivity.

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Caption: Detailed experimental workflow for LC-MS/MS analysis.

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## Materials and Reagents

- Reference Standard: **2-Chlorothiazole-4-carboxylic acid**
- Internal Standard (IS): An isotopically labeled version (e.g., $^{13}C_2$, $^{15}N$-**2-Chlorothiazole-4-carboxylic acid**) is ideal. If unavailable, a structurally similar compound can be used.
- Solvents: Acetonitrile (LC-MS Grade), Water (LC-MS Grade)
- Acid: Formic acid (LC-MS Grade)
- Diluent: Water/Acetonitrile (50:50, v/v) with 0.1% Formic Acid

## Preparation of Solutions

- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Standard & Sample Preparation: Prepare as in the HPLC-UV method, but at much lower concentrations (e.g., 0.1-100 ng/mL). All samples and standards should be spiked with the internal standard at a fixed concentration. For biological samples, a protein precipitation or solid-phase extraction (SPE) step is required to remove matrix interferences.[9][10]

## Instrumental Conditions

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| Parameter | Condition | Rationale |
|---|---|---|
| LC System | UPLC or HPLC system compatible with MS | UPLC provides better resolution and speed. |
| Column | C18, 2.1 x 50 mm, 1.8 µm | Smaller particle size for higher efficiency. |
| Mobile Phase | Gradient elution with 0.1% Formic Acid | Formic acid is a volatile modifier compatible with MS. |
| Flow Rate | 0.4 mL/min | Appropriate for a 2.1 mm ID column. |
| Column Temp. | 40 °C | Ensures reproducible chromatography. |
| Injection Vol. | 5 µL | |
| MS System | Triple Quadrupole Mass Spectrometer | Required for MRM experiments. |
| Ion Source | Electrospray Ionization (ESI), Negative Mode | Carboxylic acids readily deprotonate to form $[M-H]^-$ ions. |
| MRM Transition | Precursor $[M-H]^-$ > Product | Rationale |
| Analyte | 162.0 > 118.0 | Precursor is $[C_4H_2ClNO_2S - H]^-$. Product corresponds to loss of $CO_2$ (44 Da). |
| Internal Std | (Varies based on IS used) | Monitor a specific transition for the IS. |
| Source Params. | (Optimize experimentally) | Capillary voltage, gas flows, and temperatures must be optimized for the specific instrument. |

## Method Validation

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Validation follows the same ICH principles as the HPLC-UV method but with acceptance criteria appropriate for trace analysis and in accordance with regulatory guidance for bioanalytical method validation if applicable.[11]

## Conclusion

This application note details two validated, robust, and reliable methods for the quantification of **2-Chlorothiazole-4-carboxylic acid**. The HPLC-UV method serves as a workhorse for routine quality control, while the LC-MS/MS method provides the high sensitivity and selectivity required for trace-level analysis in complex sample types. The choice of method should be guided by the specific analytical requirements, including the expected concentration range, matrix complexity, and available instrumentation. Adherence to the outlined protocols and validation standards will ensure the generation of high-quality, defensible data.

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